Comprehensive Operational and Disposal Guide for 5-Amino-3-methylheptanoic Acid

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Compound of Interest

Compound Name:	*5-Amino-3-methylheptanoic acid*
Cat. No.:	*B13204683*

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Introduction & Chemical Profile

5-Amino-3-methylheptanoic acid (CAS: 2060047-11-0) is a specialized non-natural amino acid derivative[1]. Structurally related to gabapentinoids, it is frequently utilized as a critical intermediate in drug development, peptide synthesis, and neuropharmacological research. Because it is a biologically active intermediate, laboratories must handle it with strict adherence to both operational precision and environmental regulations to ensure scientific integrity and personnel safety.

Quantitative Physicochemical & Safety Data

To ensure standardized handling, the following table summarizes the critical quantitative data required for experimental planning and risk assessment[1][2].

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Property	Value / Specification
Chemical Name	5-Amino-3-methylheptanoic acid
CAS Number	2060047-11-0
Molecular Formula	$C_8H_{17}NO_2$
Molecular Weight	159.23 g/mol
Purity	≥95%
Storage Temperature	Sealed in dry, 2–8°C
Target Ion $[M+H]^+$	160.2 m/z
Hazard Classification	Irritant / Pharmaceutical Intermediate Waste

Operational Handling & Experimental Workflows

Causality in Handling: Amino acids exist as zwitterions in neutral aqueous solutions, which can lead to unpredictable solubility profiles. **5-Amino-3-methylheptanoic acid** contains both a lipophilic backbone and polar termini. To ensure complete dissolution for analytical assays (such as LC-MS), the solvent system must be slightly acidic. Adding an acid modifier fully protonates the primary amine, shifting the molecule out of its zwitterionic state and enhancing solubility in polar organic mixtures.

Protocol: Preparation of Standard Solution for LC-MS Analysis

This protocol is designed to prevent degradation, ensure accurate quantification, and protect the operator.

- Equilibration: Allow the sealed vial of **5-Amino-3-methylheptanoic acid** to reach room temperature before opening.
    - Causality: Opening cold vials introduces atmospheric moisture, causing condensation that degrades the crystalline powder and alters the effective molecular weight.

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- Weighing: Using an analytical balance inside a ductless fume hood, accurately weigh 1.0 mg of the compound.
    - Causality: Utilizing a hood prevents the aerosolization of fine crystalline powders, protecting the operator from inhalation exposure to a potentially active neuromodulator.
- Dissolution: Transfer the powder to a glass volumetric flask and add 1.0 mL of a diluent consisting of 50:50 Methanol:Water with 0.1% Formic Acid. Sonicate for 5 minutes.
    - Causality: Methanol provides the organic modifier needed to desolvate the analyte in the MS source, while water ensures the polar moieties remain dissolved. Formic acid acts as a proton donor, ensuring the amine group is fully protonated (NH_3^+) for positive ion mode ESI-MS.
- Self-Validation System: To validate the protocol and ensure no degradation or contamination has occurred, run a blank solvent injection followed by the standard solution. The system is self-validating if the blank shows a flat baseline and the standard yields a single sharp chromatographic peak with a mass-to-charge ratio (m/z) of 160.2$[M+H]^+$. An internal standard (e.g., pregabalin-d6) must be spiked into the sample to correct for matrix effects and validate ionization efficiency.

Workflow Visualization

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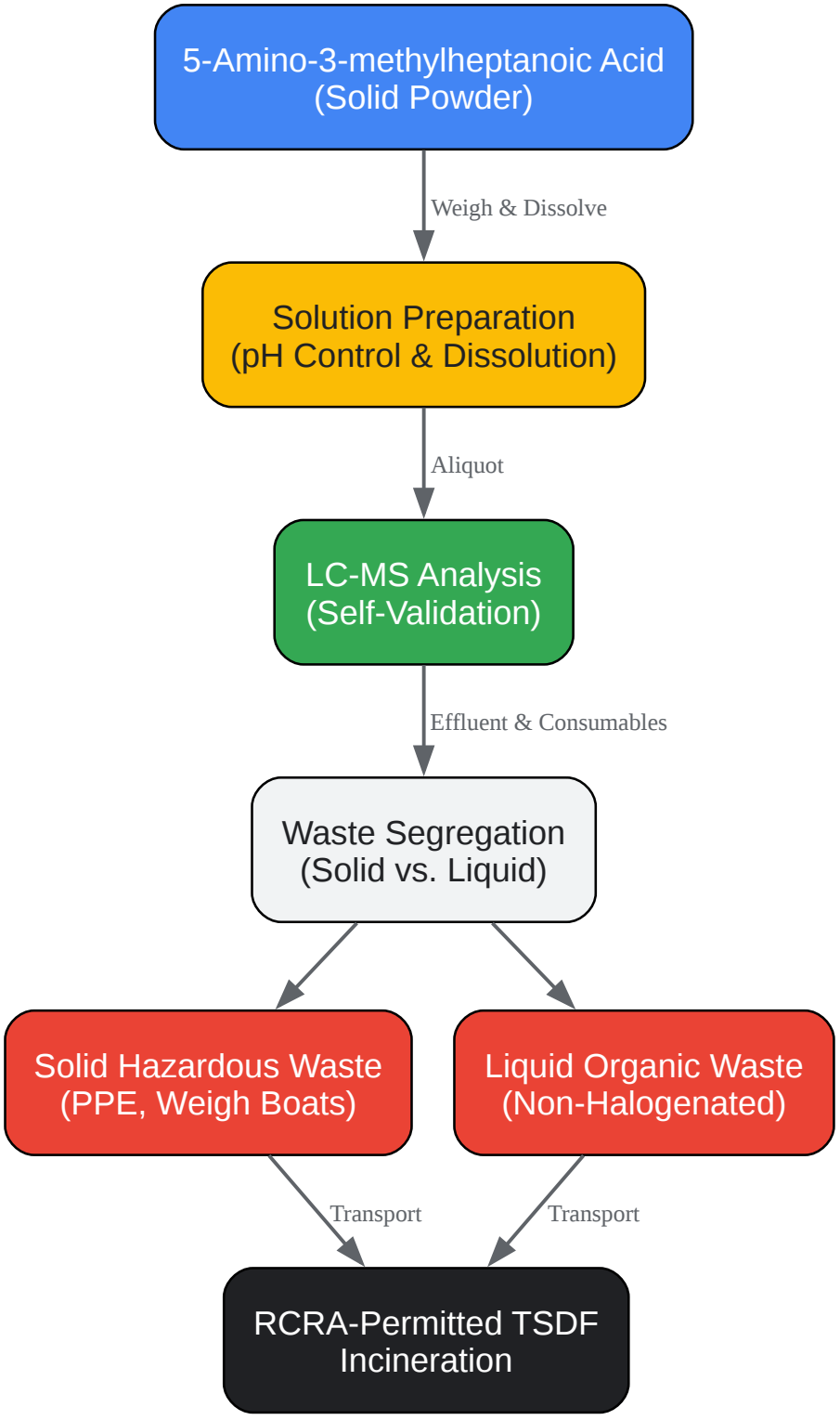

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Logical workflow from preparation and analysis to RCRA-compliant disposal via incineration.

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Waste Segregation & Disposal Procedures

Causality in Disposal: Under the EPA's Resource Conservation and Recovery Act (RCRA) Management Standards for Hazardous Waste Pharmaceuticals, disposing of pharmaceutical intermediates down the drain is strictly prohibited[3]. Because **5-Amino-3-methylheptanoic acid** is a structural analogue to neurotransmitter modulators, introducing it into the municipal water supply poses severe ecological risks. Therefore, complete thermal destruction (incineration) at a permitted Treatment, Storage, and Disposal Facility (TSDF) is the only scientifically and legally sound disposal method[3].

Protocol: Step-by-Step Disposal

- Segregation at Source:
  - Liquid Waste: Collect all LC-MS effluent and unused standard solutions in a high-density polyethylene (HDPE) carboy designated for "Non-Halogenated Organic Waste."
  - Solid Waste: Place contaminated weigh boats, pipette tips, and gloves into a puncture-resistant, poly-lined solid hazardous waste bin.
- Labeling: Affix a RCRA-compliant hazardous waste label to all containers immediately upon the first drop of waste entering them. Clearly list "**5-Amino-3-methylheptanoic acid**" and the solvent composition (e.g., "Methanol/Water/Formic Acid").
- Secondary Containment: Store all waste containers in secondary containment trays to capture any potential leaks, keeping them strictly segregated from strong oxidizing agents.
- Self-Validation System for Disposal: The disposal protocol is self-validated through the use of a RCRA hazardous waste manifest system. The generator signs the manifest upon pickup, and the TSDF returns a signed "Certificate of Destruction" once the incineration is complete. This closed-loop documentation validates that the chemical was completely destroyed and did not enter the environment.

Spill Response & Decontamination

Causality in Spill Response: Dry sweeping a spilled amino acid derivative can aerosolize the powder. Inhalation of the dry powder can lead to rapid systemic absorption across the

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respiratory mucosa. Dampening the powder traps the particles, neutralizing the inhalation risk.

Protocol: Emergency Cleanup

- Isolation: Immediately restrict access to the spill area.
- PPE: Don a particulate respirator (N95 or higher), nitrile gloves, and safety goggles.
- Containment: Do not sweep the dry powder. Gently cover the spilled chemical with a damp absorbent pad (moistened with a 50:50 water/methanol mixture) to trap the particles.
- Decontamination: Wipe the area with a mild detergent solution, followed by a 70% ethanol wipe to ensure all lipophilic residues are lifted.
- Disposal: Dispose of all cleanup materials as solid hazardous waste according to the disposal protocol above.

References

- Management Standards for Hazardous Waste Pharmaceuticals Environmental Protection Agency (EPA) URL:[Link]

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